

Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate: A Technical Overview

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Compound of Interest

Compound Name: Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate**, a heterocyclic organic compound with potential applications in chemical synthesis and pharmaceutical development. This document collates available data on its chemical and physical properties, synthesis, and potential applications, while also highlighting areas where information is currently limited in the public domain.

Chemical and Physical Properties

Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate is a piperidine derivative distinguished by an ethyl carbamate group at the nitrogen atom and a hydroxymethyl substituent at the 4-position. These functional groups provide reactive sites for further chemical modifications, making it a potentially valuable building block in organic synthesis.

Quantitative data for **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate** is summarized in the table below. It is important to note that while some properties have been computationally predicted, comprehensive experimental data remains scarce.

Property	Value	Source
Molecular Weight	187.24 g/mol	[1][2]
Molecular Formula	C ₉ H ₁₇ NO ₃	[1][2]
CAS Number	118156-56-2	
Predicted Density	1.100 ± 0.06 g/cm ³	
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Not available	

Synthesis

A specific, detailed experimental protocol for the synthesis of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate** is not readily available in peer-reviewed literature. However, general methods for the preparation of 4-substituted and N-substituted ethyl 4-piperidinecarboxylate compounds have been described. One such approach involves a one-step cyclization reaction of a compound with active methylene and an N-substituted diethanolamine diphenyl sulfonate in the presence of sodium hydride.[3] This method is reported to be simple, with high yields, and suitable for both laboratory and industrial scale production.[3]

It is crucial to note that this represents a general strategy, and a specific adaptation for the synthesis of the hydroxymethyl derivative has not been detailed in the available literature.

Applications in Research and Drug Development

The piperidine ring is a common structural motif in many pharmaceuticals, contributing to their pharmacological activity.[4][5] Piperidine derivatives are utilized in the development of a wide range of therapeutic agents, including analgesics, anti-inflammatory drugs, anesthetics, antipsychotics, and antihistamines.[3][6]

While the specific applications of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate** are not well-documented, its structural similarity to other widely used intermediates suggests its

potential as a building block in the synthesis of novel therapeutic compounds. For instance, the closely related compound, Ethyl 4-hydroxypiperidine-1-carboxylate, is a key intermediate in the synthesis of the second-generation H1 receptor antagonist Bepotastine, as well as various Central Nervous System (CNS) drugs.[4][5] However, it is imperative to distinguish between these two compounds, as the additional methylene group in the hydroxymethyl moiety can significantly alter physical, chemical, and biological properties.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the biological activity of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate** or its involvement in any specific signaling pathways. Further research is required to elucidate its pharmacological profile and mechanism of action.

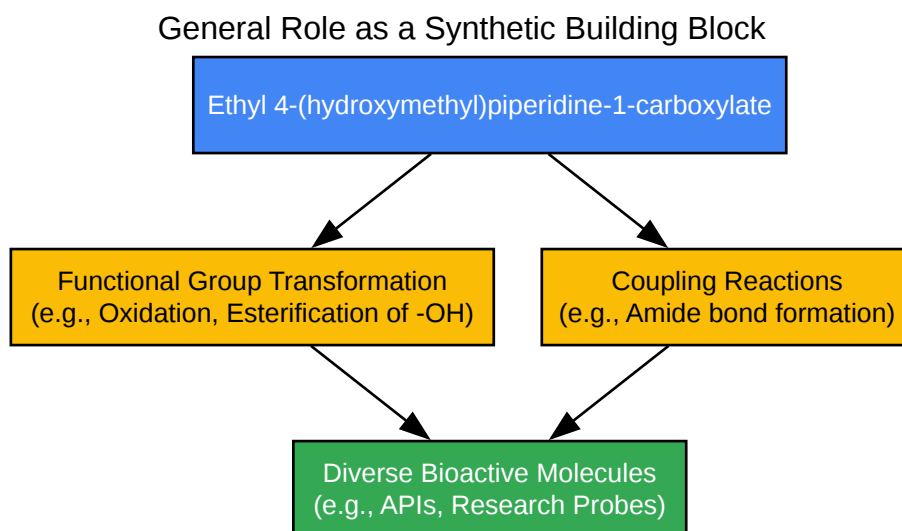
Safety Information

A specific Safety Data Sheet (SDS) for **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate** (CAS 118156-56-2) is not readily available. As a general precaution when handling chemical compounds of this nature, appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, it is advisable to consult the SDS for structurally similar compounds, while exercising caution due to the unique properties of each chemical.

Visualizations

The following diagrams illustrate the chemical structure of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate** and its potential role in chemical synthesis.

Caption: 2D structure of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate**.



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Caption: Potential synthetic utility of **Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate**.

Conclusion

Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate is a chemical intermediate with potential for use in the synthesis of more complex molecules, particularly within the pharmaceutical industry. However, there is a notable lack of comprehensive, publicly available data regarding its specific physical properties, detailed synthetic protocols, and biological activity. Further research is warranted to fully characterize this compound and explore its potential applications in drug discovery and development. Professionals in the field should exercise caution and rely on experimental data for any potential use, given the current information gaps.

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